

Quantum Chemical Characterization of Benzhydryl-hydrazine: Protocols for Conformational & Reactivity Analysis

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Compound of Interest

Compound Name: Benzhydryl-hydrazine

CAS No.: 61765-84-2

Cat. No.: B1265863

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Executive Summary

Benzhydryl-hydrazine (1-(diphenylmethyl)hydrazine) represents a critical pharmacophore in the synthesis of antihistamines (e.g., cinnarizine analogues) and serves as a model system for studying steric effects on hydrazine reactivity. Its unique architecture combines a bulky, hydrophobic diphenylmethyl "propeller" with a nucleophilic, gauche-conforming hydrazine moiety.^[1]

This guide outlines a high-fidelity computational protocol for characterizing this molecule. Unlike standard organic verifications, this protocol addresses the specific challenges of dispersion interactions between phenyl rings and the lone-pair repulsion inherent to the hydrazine core.

Computational Architecture & Methodology

Selection of Level of Theory

For **benzhydryl-hydrazine**, standard functionals like B3LYP are insufficient due to their inability to accurately model medium-range electron correlation (dispersion forces) critical for the diphenylmethyl moiety.

- Recommended Functional: M06-2X or

B97X-D.[\[1\]](#)

- Causality: The benzhydryl group consists of two phenyl rings bonded to a central carbon. These rings often adopt a "T-shaped" or twisted conformation relative to each other.[\[1\]](#) M06-2X (Minnesota functional) is parameterized specifically to capture these non-covalent interactions, yielding rotational barriers and conformational energies significantly closer to experimental NMR data than B3LYP [\[1\]](#).[\[1\]](#)
- Basis Set: 6-311++G(d,p).[\[1\]](#)[\[2\]](#)
 - Causality: The hydrazine nitrogen atoms possess lone pairs that require diffuse functions (++) for accurate description, particularly when calculating proton affinity or nucleophilicity. [\[1\]](#)

Solvation Models

While gas-phase calculations provide intrinsic properties, drug development requires solution-phase data.[\[1\]](#)

- Model: IEF-PCM (Integral Equation Formalism Polarizable Continuum Model).[\[1\]](#)
- Solvents: Water () for biological relevance; DMSO () for solubility benchmarking.[\[1\]](#)

Conformational Landscape Analysis

The geometry of **benzhydryl-hydrazine** is defined by two competing steric forces: the gauche effect of the hydrazine unit and the steric clash of the phenyl rings.

The Hydrazine Core (Gauche Effect)

Hydrazine (

) naturally adopts a gauche conformation (dihedral angle

) to minimize repulsion between the nitrogen lone pairs. In **benzhydryl-hydrazine**, the bulky substituent forces deviations from this ideal angle.^[1]

The Benzhydryl "Propeller"

The two phenyl rings cannot be coplanar due to steric hindrance with the central methine proton. They adopt a twisted propeller shape.^[1]

Protocol for Conformational Search:

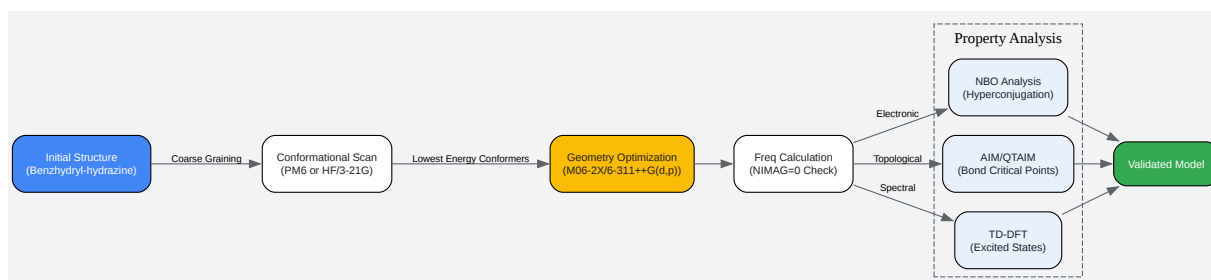
- Scan 1: Rotate the

bond (0° to 360° in 10° steps).^[1]
- Scan 2: Rotate the

bond to evaluate the orientation of the hydrazine tail relative to the phenyl rings.
- Optimization: Re-optimize the local minima found in scans using M06-2X/6-311++G(d,p) with "VeryTight" convergence criteria.

Visualization: Computational Workflow

The following diagram outlines the logical flow from structure generation to property validation.



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Figure 1: Step-by-step computational workflow for high-fidelity characterization of **benzhydryl-hydrazine**.

Electronic Structure & Reactivity Descriptors[1][3] Frontier Molecular Orbitals (FMO)

The reactivity is dictated by the HOMO-LUMO gap.

- HOMO: Predominantly located on the hydrazine nitrogen lone pairs (n-orbital character).[1]
This confirms the molecule acts as a nucleophile.[1]
- LUMO: Delocalized over the phenyl rings (

), indicating susceptibility to back-bonding or reduction.

Data Output Format (Example):

Descriptor	Value (eV)	Interpretation
------------	------------	----------------

|

| -6.24 | High energy = Good Nucleophile | |

| -0.85 | Low electron affinity | |

| 5.39 | Kinetic Stability (Hard Soft Acid Base Theory) |

Molecular Electrostatic Potential (MEP)

Mapping the MEP onto the electron density isosurface reveals the active sites for drug-receptor binding.

- Negative Regions (Red): Localized on the terminal

and secondary

nitrogens. These are the primary sites for protonation or electrophilic attack (e.g., alkylation).

[1]

- Positive Regions (Blue): Localized on the amide protons and the phenyl ring edges.

Thermodynamic Stability & Radical Scavenging[1]

Benzhydryl-hydrazine derivatives often exhibit antioxidant activity.[1] This is evaluated by calculating the Bond Dissociation Enthalpy (BDE) of the N-H bonds.

Radical Formation Mechanism

The oxidation of hydrazine derivatives typically proceeds via Hydrogen Atom Transfer (HAT).

The stability of the resulting radical is enhanced by the benzhydryl group. The unpaired electron can delocalize into the adjacent phenyl rings via resonance, lowering the BDE compared to simple alkyl hydrazines [2].

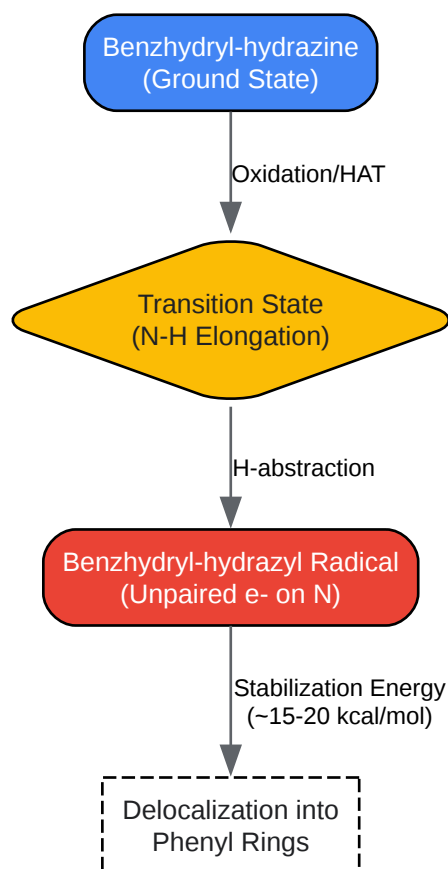
Calculation Protocol for BDE

To ensure cancellation of errors, use isodesmic reactions rather than direct atomization.

Note: Include Zero-Point Energy (ZPE) corrections from the frequency calculation.

Visualization: Radical Stabilization Pathway

The following diagram illustrates the stabilization mechanism of the benzhydryl radical intermediate.



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Figure 2: Reaction pathway showing the formation and resonance stabilization of the hydrazyl radical.

Spectroscopic Validation (IR & NMR)

To validate the computed structure against experimental samples (e.g., QC in synthesis), compare vibrational frequencies and NMR shifts.

Vibrational Spectroscopy (IR/Raman)

- N-H Stretching:

[1]

- Correction: DFT harmonic frequencies are typically overestimated.[1] Apply a scaling factor of 0.967 for M06-2X calculations to match experimental anharmonic frequencies [3].

- Phenyl Ring Breathing:

and

[1]

NMR Prediction (GIAO Method)

Use the GIAO (Gauge-Independent Atomic Orbital) method on the optimized geometry.

- Reference: Calculate TMS (Tetramethylsilane) at the same level of theory.
- [1]
- Insight: The methine proton (
) is a diagnostic peak.[1] Its shift is highly sensitive to the twist angle of the phenyl rings.

References

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Sources

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